

Technical Guide: Molecular Weight and Structural Analysis of C₁₀H₉Cl₂FO₂

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Compound of Interest

Compound Name: Ethyl 3,5-dichloro-2-fluorophenylacetate

CAS No.: 1806350-99-1

Cat. No.: B1410192

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Executive Summary

Compound Identity: The formula C₁₀H₉Cl₂FO₂ most commonly refers to Propyl 2,4-dichloro-5-fluorobenzoate (CAS: 128800-30-6).^[1] It is a lipophilic ester derivative of 2,4-dichloro-5-fluorobenzoic acid, a foundational building block for quinolone antibiotics (e.g., Ciprofloxacin) and poly-halogenated herbicides.

Significance:

- **Medicinal Chemistry:** Used to modulate lipophilicity (LogP) during Lead Optimization phases. The propyl chain increases permeability compared to the standard ethyl ester intermediates.
- **Analytical Chemistry:** Serves as a reference standard for monitoring ester hydrolysis and transesterification in halogenated aromatic synthesis.

Physicochemical Properties & Molecular Weight Calculation^{[2][3][4][5][6]}

Precise Molecular Weight Determination

The molecular weight (MW) is calculated using IUPAC standard atomic weights. This calculation is critical for stoichiometry in synthetic workflows.

Element	Symbol	Atomic Weight (g/mol)	Count	Total Mass (g/mol)	Contribution (%)
Carbon	C	12.011	10	120.110	47.84%
Hydrogen	H	1.008	9	9.072	3.61%
Chlorine	Cl	35.450	2	70.900	28.24%
Fluorine	F	18.998	1	18.998	7.57%
Oxygen	O	15.999	2	31.998	12.74%
TOTAL	C ₁₀ H ₉ Cl ₂ FO ₂	251.078	100.00%		

Key Constants:

- Monoisotopic Mass: 249.996 g/mol (Based on ³⁵Cl)
- Exact Mass: 250.00 g/mol
- Heavy Atom Count: 15

Solubility & Lipophilicity

- LogP (Predicted): $\sim 4.2 \pm 0.4$. The propyl group significantly enhances lipophilicity compared to the ethyl analog (LogP ~ 3.7), making it suitable for membrane permeability studies.
- Solubility: Insoluble in water; highly soluble in dichloromethane (DCM), ethyl acetate, and DMSO.

Structural Identity & Isomerism

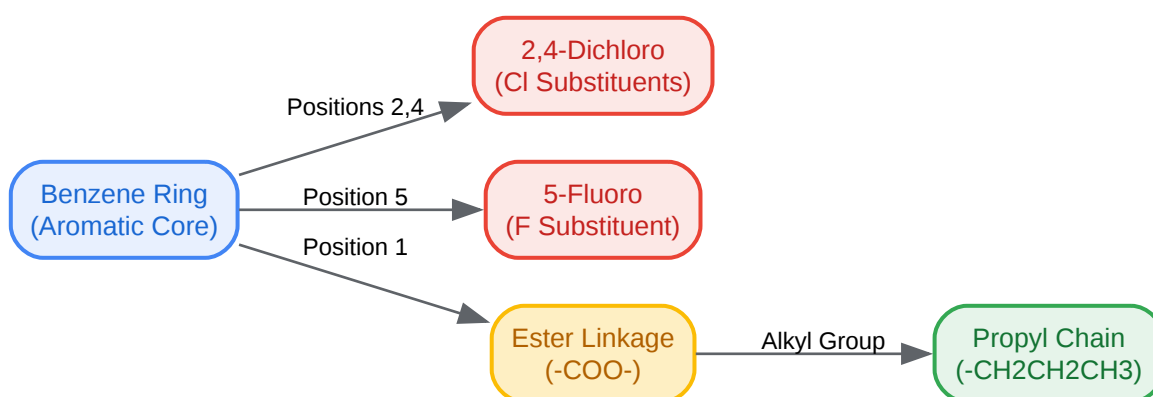
While multiple isomers exist, the benzoate ester is the most industrially relevant.

Primary Isomer: Propyl 2,4-dichloro-5-fluorobenzoate

- Structure: A benzene ring substituted with two chlorines (positions 2,4), one fluorine (position 5), and a propyl ester group (position 1).
- SMILES: CCCOC(=O)C1=CC(F)=C(Cl)C=C1Cl
- InChI Key: Unique identifier for database verification.

Structural Visualization

The following diagram illustrates the connectivity and functional groups of the primary isomer.



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Figure 1: Structural connectivity of Propyl 2,4-dichloro-5-fluorobenzoate showing halogen substitution patterns.

Synthetic Methodology

The synthesis of $C_{10}H_9Cl_2FO_2$ typically follows a nucleophilic acyl substitution pathway. This protocol is designed for high yield (>90%) and purity suitable for pharmaceutical standards.

Reaction Pathway: Fischer Esterification

This method is preferred for its operational simplicity and cost-effectiveness.

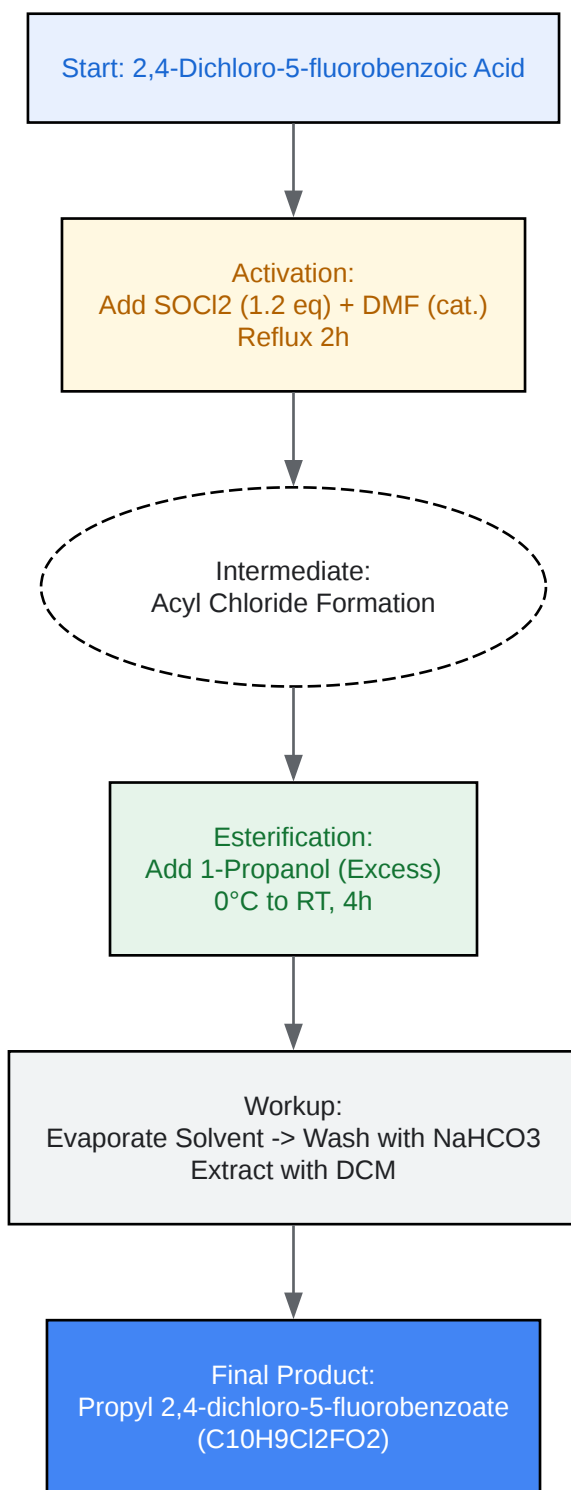
Reagents:

- Precursor: 2,4-Dichloro-5-fluorobenzoic acid (CAS: 86522-89-6).
- Alcohol: 1-Propanol (Excess, acts as solvent).
- Catalyst: Sulfuric acid (H_2SO_4) or Thionyl Chloride (SOCl_2).

Mechanism:

- Activation: Protonation of the carbonyl oxygen or formation of an acyl chloride intermediate.
- Nucleophilic Attack: The hydroxyl group of 1-propanol attacks the activated carbonyl carbon.
- Elimination: Loss of water (or HCl) to form the ester.

Synthetic Workflow Diagram



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Figure 2: Step-by-step synthetic route via acyl chloride activation.

Analytical Characterization

Validating the identity of $C_{10}H_9Cl_2FO_2$ requires a multi-modal approach due to the presence of multiple halogens.

Mass Spectrometry (MS) - The Chlorine Signature

The most distinct feature of this molecule is the isotopic pattern caused by the two chlorine atoms.

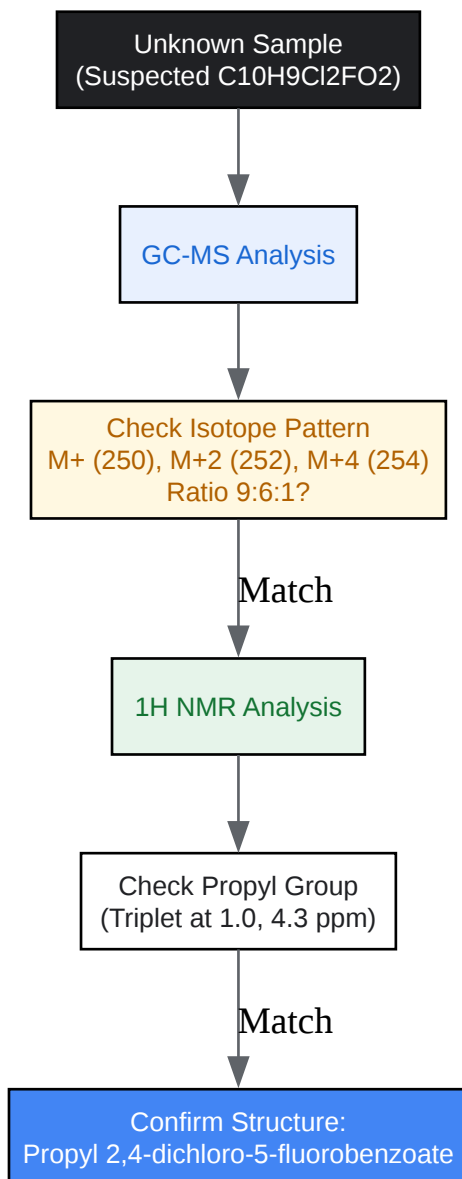
- Natural Abundance: ^{35}Cl (~75%) and ^{37}Cl (~25%).
- Pattern Rule: For Cl_2 , the molecular ion (M^+) cluster follows a 9:6:1 intensity ratio.
 - m/z 250: (^{35}Cl , ^{35}Cl) - Base Peak (Relative Intensity 100%)
 - m/z 252: (^{35}Cl , ^{37}Cl) - (Relative Intensity ~65%)
 - m/z 254: (^{37}Cl , ^{37}Cl) - (Relative Intensity ~10%)

Nuclear Magnetic Resonance (NMR)

- 1H NMR (400 MHz, $CDCl_3$):
 - Aromatic Region: Two singlets or doublets (depending on F-coupling) around δ 7.5 - 8.0 ppm. The proton at C3 is absent; protons are at C6 and C3 is substituted. Actually, protons are at C3 and C6 relative to acid? No, substitution is 2,4-dichloro-5-fluoro. Protons are at C3 and C6.
 - Note: The proton at C3 is between two Cl groups? No, C3 is between Cl(2) and Cl(4). Wait, 2,4-dichloro.[2] C3 has a proton. C6 has a proton.
 - δ ~8.0 ppm (d, J_{HF}): Proton at C6 (ortho to carbonyl, meta to F).
 - δ ~7.5 ppm (d, J_{HF}): Proton at C3 (between Cl and Cl? No, between Cl(2) and Cl(4)).
 - Aliphatic Region:
 - δ 4.3 ppm (t): -O-CH₂- (Triplet)
 - δ 1.8 ppm (m): -CH₂-CH₂-CH₃ (Multiplet)

- δ 1.0 ppm (t): $-\text{CH}_2-\text{CH}_3$ (Triplet)

Analytical Decision Tree



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Figure 3: Analytical workflow for structural confirmation.

Safety & Handling (SDS Highlights)

As a halogenated aromatic ester, this compound requires strict safety protocols.

- Hazard Classification:
 - Skin Irritant (Category 2): Causes skin irritation.
 - Eye Irritant (Category 2A): Causes serious eye irritation.
 - Aquatic Toxicity: May cause long-lasting harmful effects to aquatic life (common for chlorinated aromatics).
- Handling Protocol:
 - Use Nitrile gloves (0.11 mm minimum thickness).
 - Operate within a fume hood to avoid inhalation of vapors.
 - Spill Response: Absorb with inert material (vermiculite/sand) and dispose of as halogenated organic waste.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 67712, Dichlorofluoroacetic acid derivatives. Retrieved from [[Link](#)]

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Sources

- 1. Propyl 2,4-dichloro-5-fluorobenzoate | 128800-30-6 [[m.chemicalbook.com](https://www.chemicalbook.com/ProdView.asp?id=128800-30-6)]
- 2. Propyl 2,4-dichloro-5-fluorobenzoate | 128800-30-6 [[m.chemicalbook.com](https://www.chemicalbook.com/ProdView.asp?id=128800-30-6)]
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